

Personal protective equipment for handling Pentabromobenzyl acrylate

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Compound of Interest

Compound Name: Pentabromobenzyl acrylate

Cat. No.: B3427448

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Essential Safety and Handling Guide for Pentabromobenzyl Acrylate

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Pentabromobenzyl acrylate** (CAS No. 59447-55-1). Adherence to these procedures is essential for ensuring laboratory safety and minimizing environmental impact.

Understanding the Hazards

Pentabromobenzyl acrylate is a brominated aromatic compound that requires careful handling due to its potential health risks. It is classified as a substance that can cause skin irritation, may lead to an allergic skin reaction, and can cause serious eye irritation. Inhalation of dust may also cause respiratory irritation. Furthermore, this chemical is recognized as being harmful to aquatic life with long-lasting effects.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Pentabromobenzyl acrylate** is provided in the table below. This information is crucial for safe storage and handling.

Property	Value
CAS Number	59447-55-1[1][2][3]
Molecular Formula	C ₁₀ H ₅ Br ₅ O ₂ [1][4]
Molecular Weight	556.67 g/mol [1][3][5]
Appearance	White to yellow to green powder or crystals[1]
Melting Point	115-116 °C[1][3][5]
Storage Temperature	2-8°C[1]
Solubility	Limited in water; soluble in organic solvents like toluene.[1][5]

Personal Protective Equipment (PPE)

The following Personal Protective Equipment (PPE) is mandatory when handling **Pentabromobenzyl acrylate** to minimize exposure and ensure personal safety.

PPE Category	Specification
Eye Protection	Chemical safety goggles or eyeshields.
Hand Protection	Chemically resistant gloves. While specific compatibility data for Pentabromobenzyl acrylate is not readily available, nitrile gloves are a common recommendation for handling halogenated organic compounds. Double-gloving may be considered for enhanced protection.
Respiratory Protection	A NIOSH-approved N95 dust mask or a respirator with a particulate filter is recommended, especially when handling the powder form, to prevent inhalation.
Body Protection	A laboratory coat should be worn to protect against skin contact.

Safe Handling and Operational Plan

Follow these step-by-step procedures for the safe handling of **Pentabromobenzyl acrylate** in a laboratory setting.

- Preparation:
 - Ensure that a designated work area, preferably within a chemical fume hood, is clean and uncluttered.
 - Verify that all necessary PPE is available and in good condition.
 - Locate the nearest safety shower and eyewash station before beginning work.
- Handling the Chemical:
 - Wear all required PPE as outlined in the table above.
 - Handle **Pentabromobenzyl acrylate** in a well-ventilated area, ideally within a fume hood, to minimize inhalation of dust.
 - Avoid direct contact with the skin, eyes, and clothing.
 - Use appropriate tools (e.g., spatulas, weighing paper) to handle the solid material. Avoid creating dust.
- During the Experiment:
 - Keep containers of **Pentabromobenzyl acrylate** tightly closed when not in use.
 - If there is a risk of splashing, use a face shield in addition to safety goggles.
 - In case of accidental contact, immediately follow the first aid measures outlined in the Safety Data Sheet (SDS). For skin contact, wash the affected area thoroughly with soap and water. For eye contact, flush with copious amounts of water for at least 15 minutes and seek medical attention.
- After the Experiment:

- Decontaminate all surfaces and equipment that have come into contact with the chemical.
- Properly dispose of all waste materials as described in the disposal plan below.
- Remove PPE carefully to avoid contaminating yourself and the surrounding area. Wash hands thoroughly after handling the chemical and before leaving the laboratory.

Disposal Plan

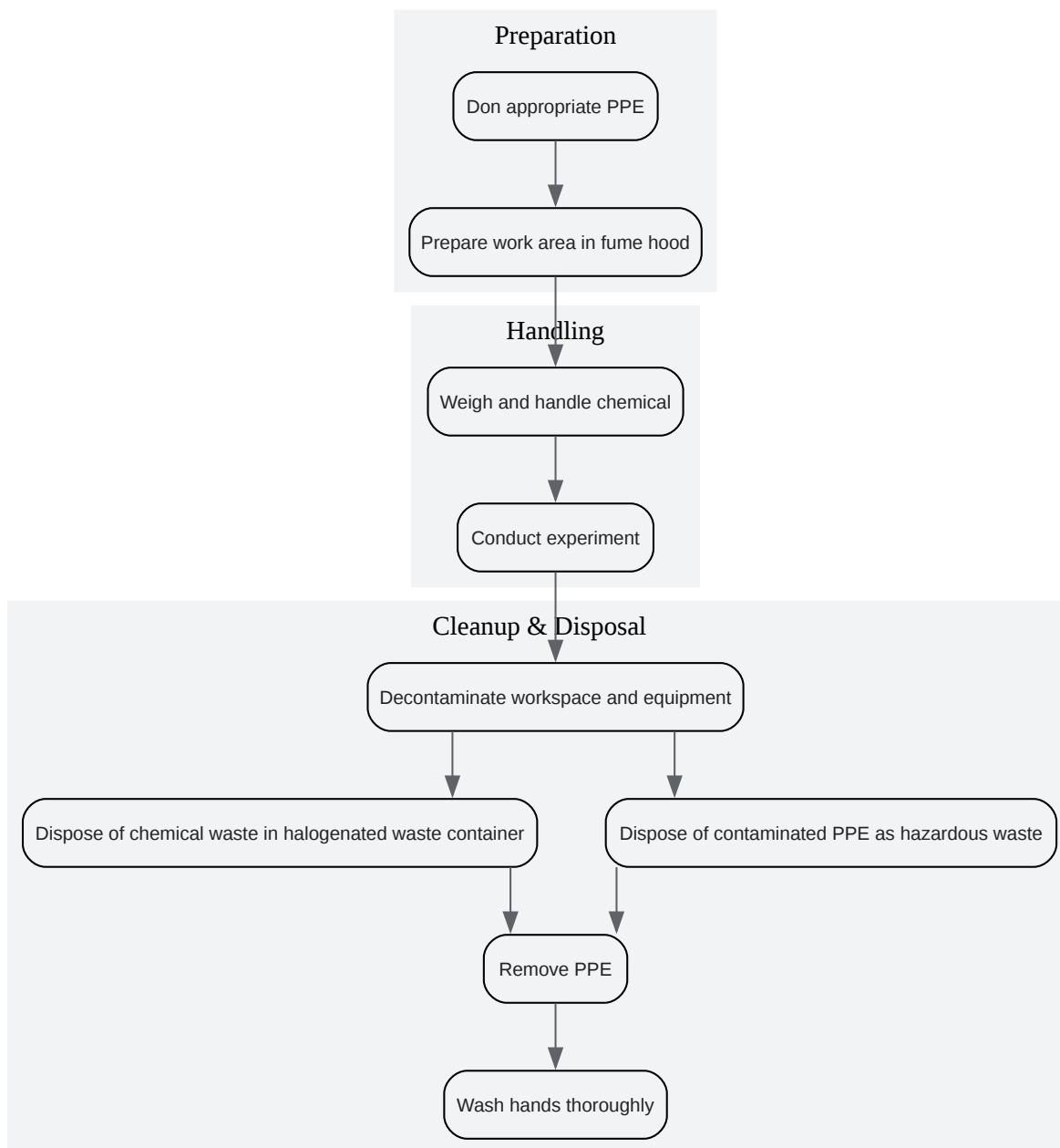
Proper disposal of **Pentabromobenzyl acrylate** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance. As a halogenated organic compound, it requires specific disposal procedures.

- Chemical Waste:
 - Do not dispose of **Pentabromobenzyl acrylate** down the drain.
 - Collect all waste containing this chemical in a designated, properly labeled, and sealed hazardous waste container. The container should be labeled as "Halogenated Organic Waste."
 - Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.
- Contaminated PPE and Materials:
 - All disposable PPE (gloves, masks, etc.) and other materials (e.g., weighing paper, contaminated wipes) that have come into contact with **Pentabromobenzyl acrylate** should be considered hazardous waste.
 - Place all contaminated solid waste in a separate, clearly labeled hazardous waste bag or container.
 - Do not mix this waste with non-hazardous laboratory trash.
- Arranging for Disposal:

- Follow your institution's specific procedures for the pickup and disposal of hazardous chemical waste. Contact your institution's Environmental Health and Safety (EHS) department for guidance and to schedule a waste pickup.

Workflow for Safe Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **Pentabromobenzyl acrylate**.



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